

Technical Guide: Chemical Properties of 2-Bromo-6-hydroxy-3-nitropyridine

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Compound of Interest

Compound Name: 2-Bromo-6-hydroxy-3-nitropyridine

CAS No.: 623563-76-8

Cat. No.: B1502565

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Executive Summary

2-Bromo-6-hydroxy-3-nitropyridine (CAS: 623563-76-8) is a highly functionalized heterocyclic building block essential in the development of pharmaceuticals, particularly tissue factor VIIa inhibitors and kinase inhibitors.^{[1][2]} Its structure features three distinct reactive handles—a bromine atom, a hydroxyl group (tautomeric with a cyclic amide), and a nitro group—allowing for orthogonal functionalization.

This guide provides a comprehensive analysis of its physicochemical properties, a validated synthesis protocol, and a detailed reactivity profile, focusing on the critical regioselectivity between the C2 and C6 positions.

Chemical Identity & Structural Analysis^{[1][2][3][4]}

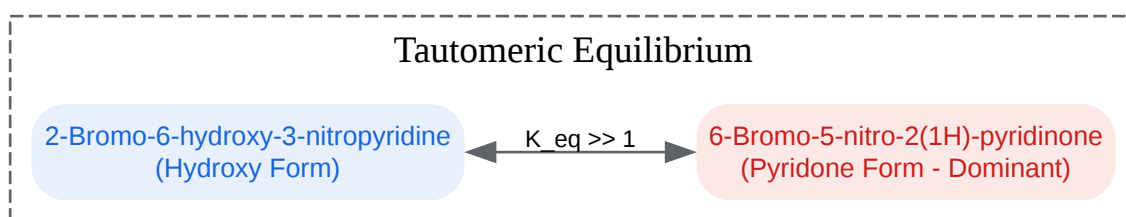
Nomenclature and Identifiers

- IUPAC Name: **2-Bromo-6-hydroxy-3-nitropyridine**^{[1][2][3]}
- Alternative Name: 6-Bromo-5-nitro-2(1H)-pyridinone^{[1][2][4]}

- CAS Number: 623563-76-8[1][2][5]
- Molecular Formula: $C_5H_3BrN_2O_3$ [1][2]
- Molecular Weight: 234.99 g/mol [1][2]

Tautomerism

A defining feature of this molecule is the prototropic tautomerism between the hydroxy-pyridine and pyridone forms.[2] In solution and solid state, the equilibrium strongly favors the 2-pyridone tautomer due to the stability of the amide-like lattice. This dictates that electrophilic attacks (e.g., alkylation) can occur at either the oxygen (O-alkylation) or the nitrogen (N-alkylation), depending on reaction conditions.



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Figure 1: Tautomeric equilibrium shifting toward the thermodynamically stable pyridone form.

Synthesis & Manufacturing

The most robust synthetic route utilizes 2,6-dibromo-3-nitropyridine as the starting material.[1] The reaction exploits the differential reactivity of the halogens at the C2 and C6 positions.[6]

Validated Synthesis Protocol

Reaction: Regioselective Hydrolysis Precursor: 2,6-Dibromo-3-nitropyridine (CAS: 55304-80-8) [1][2]

Reagent	Equivalents	Role
2,6-Dibromo-3-nitropyridine	1.0 eq	Starting Material
Potassium Hydroxide (KOH)	2.0 eq	Nucleophile source
Dioxane / Water (2:3 v/v)	Solvent	Reaction Medium

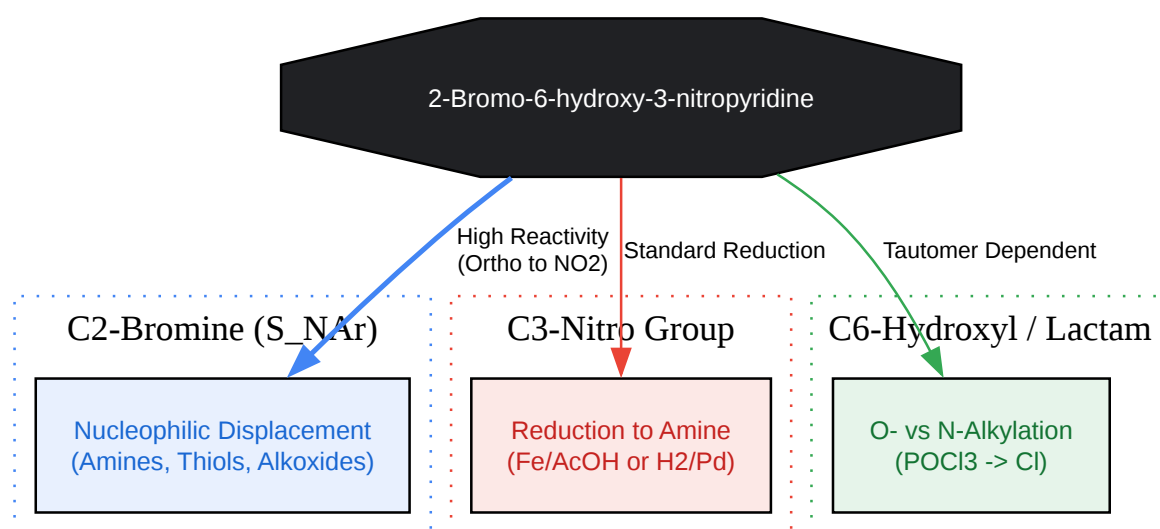
Step-by-Step Methodology:

- Dissolution: Dissolve 2,6-dibromo-3-nitropyridine (e.g., 3.9 g, 14 mmol) in a mixture of dioxane (20 mL) and water (30 mL).
- Base Addition: Add potassium hydroxide (1.6 g, 28 mmol) in a single portion.
- Reaction: Stir the mixture vigorously at room temperature for 20 hours.
 - Note: Monitoring by TLC/LCMS is crucial.[\[2\]](#) The starting material is less polar than the hydroxy product.
- Workup: Dilute the solution with 2N Hydrochloric acid (HCl) to precipitate the product and neutralize the phenolate/pyridonate salt.
- Extraction: Extract with diethyl ether or ethyl acetate. Wash the organic layer with brine, dry over MgSO₄, and concentrate.[\[7\]](#)
- Yield: Typical isolated yields are >95% (approx.[\[2\]](#)[\[7\]](#) 2.97 g).[\[7\]](#)

Mechanism & Regioselectivity: While amines often attack the C2 position (ortho to nitro) due to electronic activation, hydroxide hydrolysis under these conditions favors substitution at the C6 position. This yields the 2-bromo-6-hydroxy isomer (equivalent to 6-bromo-5-nitro-2-pyridone), leaving the highly reactive C2-bromide intact for subsequent derivatization.[\[1\]](#)[\[2\]](#)

Chemical Reactivity Profile

The scaffold presents three primary vectors for chemical modification.



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Figure 2: Reactivity map highlighting the orthogonal functionalization sites.

Nucleophilic Aromatic Substitution (S_NAr)

The remaining bromine at C2 is highly activated because it is ortho to the electron-withdrawing nitro group and adjacent to the pyridine nitrogen.

- Reagents: Primary/secondary amines, thiols.
- Conditions: Mild heating (40–60°C) in polar aprotic solvents (DMF, DMSO) with a base (K₂CO₃).
- Application: Introduction of solubilizing groups (e.g., morpholine, piperazine) or pharmacophores.

Nitro Group Reduction

The C3-nitro group can be reduced to an amine (3-amino-2-bromo-6-hydroxypyridine), creating a "push-pull" electronic system or setting up the core for cyclization (e.g., to imidazopyridines).

[1][2]

- Method A (Chemoselective): Iron powder in Acetic Acid/Ethanol. Preserves the C2-Bromine.
[2]

- Method B (Global): Hydrogenation ($H_2/Pd-C$).^{[1][2]} Risk of debromination (hydrodehalogenation) unless carefully controlled.

Hydroxyl/Lactam Functionalization^[2]

- Chlorination: Treatment with $POCl_3$ converts the C6-OH (lactam) into a C6-Cl, yielding 2-bromo-6-chloro-3-nitropyridine.^{[1][2]} This restores aromaticity and allows for a second $SNAr$ reaction at C6.^[2]
- Alkylation: Reaction with alkyl halides ($R-X$) and base (e.g., K_2CO_3) often yields a mixture of N-alkyl (pyridone) and O-alkyl (alkoxypyridine) products.^[1] Hard electrophiles and silver salts favor O-alkylation; soft electrophiles and alkali bases favor N-alkylation.^{[1][2]}

Physical Properties & Safety

Property	Value	Notes
Appearance	Pale yellow to off-white solid	Darkens upon light exposure
Melting Point	212–214 °C (dec.) ^{[1][2][8]}	Decomposes at high temp
Solubility	DMSO, DMF, MeOH (hot)	Poor water solubility
pKa	~6.5–7.5 (OH/NH)	Acidic due to NO_2/Br electron withdrawal

Safety Considerations:

- Skin/Eye Irritant: The compound is a phenol/nitropyridine derivative and should be treated as a potent irritant.
- Sensitizer: Halogenated nitropyridines can cause allergic skin reactions.^[2]
- Handling: Use a fume hood.^[2] Avoid contact with strong oxidizing agents.^[2]

References

- Synthesis & Hydrolysis Protocol
 - Source: Synthesis of 2-pyridones as tissue factor VIIa inhibitors.^{[1][2]}

- Context: Describes the selective hydrolysis of 2,6-dibromo-3-nitropyridine to yield the title compound.
- Chemical Identity & CAS
 - Source: Alfa Chemistry / MolAid.[2]
 - Context: Confirmation of CAS 623563-76-8 and structure.[1][2][5]
 - [1]
- Reactivity of Nitropyridines
 - Source: ResearchGate / StackExchange Chemistry.[2]
 - Context: Discussion on regioselectivity (C2 vs C6) in nucleophilic substitution of 2,6-dihalo-3-nitropyridines.

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Sources

- 1. Page loading... [guidechem.com]
- 2. 5-Bromo-2-nitropyridine synthesis - chemicalbook [chemicalbook.com]
- 3. 2,6-二溴-3-硝基吡啶 - CAS号 55304-80-8 - 摩熵化学 [molaid.com]
- 4. 3-Bromo-6-methyl-5-nitro-pyridin-2-ol | C₆H₅BrN₂O₃ | CID 29919394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-溴-6-甲氧基-3-硝基吡啶 - CAS号 344296-05-5 - 摩熵化学 [molaid.com]
- 6. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 7. electronicsandbooks.com [electronicsandbooks.com]
- 8. 3-Bromo-2-hydroxy-5-nitropyridine | 15862-33-6 [chemicalbook.com]

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